Introduction: Understanding the Core Characteristics of 1-Propylpiperidin-4-ol

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Compound of Interest

Compound Name:	*1-Propylpiperidin-4-ol*
CAS No.:	*105409-83-4*
Cat. No.:	*B1355318*

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1-Propylpiperidin-4-ol, a substituted piperidine derivative, represents a class of heterocyclic compounds of significant interest in pharmaceutical and chemical research. The piperidine scaffold is a ubiquitous structural motif in a vast array of approved drugs and biologically active molecules. The specific substitution at the nitrogen with a propyl group and the presence of a hydroxyl group at the 4-position impart distinct physicochemical properties that govern its behavior in various environments. For researchers in drug discovery and development, a comprehensive understanding of the solubility and stability of this molecule is not merely academic; it is a foundational pillar for formulation development, process chemistry, and ensuring the safety and efficacy of potential therapeutics.

This guide provides a detailed examination of the solubility and stability profile of **1-Propylpiperidin-4-ol**. Moving beyond a simple recitation of data, we will explore the underlying chemical principles and provide robust, self-validating experimental protocols for characterizing this important molecule. The methodologies described herein are designed to equip researchers with the practical knowledge to assess its behavior, anticipate challenges, and make informed decisions throughout the development lifecycle.

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Physicochemical Profile

A molecule's inherent physical and chemical properties are the primary determinants of its solubility and stability. For **1-Propylpiperidin-4-ol**, the key features are the basic tertiary amine (pKa estimated to be around 10.5, similar to 1-propylpiperidine[1]) and the polar hydroxyl group. The N-propyl group adds a degree of lipophilicity compared to its parent compound, piperidin-4-ol.

Property	Value	Source
Molecular Formula	$C_8H_{17}NO$	[2][3]
Molecular Weight	143.23 g/mol	[3]
Appearance	Inferred to be a solid or viscous liquid at room temperature	N/A
Boiling Point	106-108 °C (at 13 Torr)	[3]
Predicted logP (XlogP)	1.0	[2]
Predicted Density	0.963 g/cm³	[3]

Part 1: Aqueous and Organic Solubility Profile

Solubility is a critical parameter that influences bioavailability, formulation strategies, and purification processes. The presence of both a hydrogen bond donor (hydroxyl group) and a hydrogen bond acceptor/basic center (tertiary amine) suggests that **1-Propylpiperidin-4-ol** will exhibit pH-dependent aqueous solubility and good solubility in polar organic solvents.

Causality in Experimental Design: The Shake-Flask Method

To determine the equilibrium solubility, the shake-flask method remains the gold standard. Its effectiveness lies in ensuring that a true equilibrium is reached between the undissolved solid and the saturated solution. The choice of agitation time (typically 24-72 hours) is critical; it must be sufficiently long to achieve equilibrium, a parameter that should be confirmed by taking

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measurements at multiple time points (e.g., 24, 48, and 72 hours) during initial method development to ensure the concentration has plateaued.[4]

Experimental Workflow: Solubility Determination

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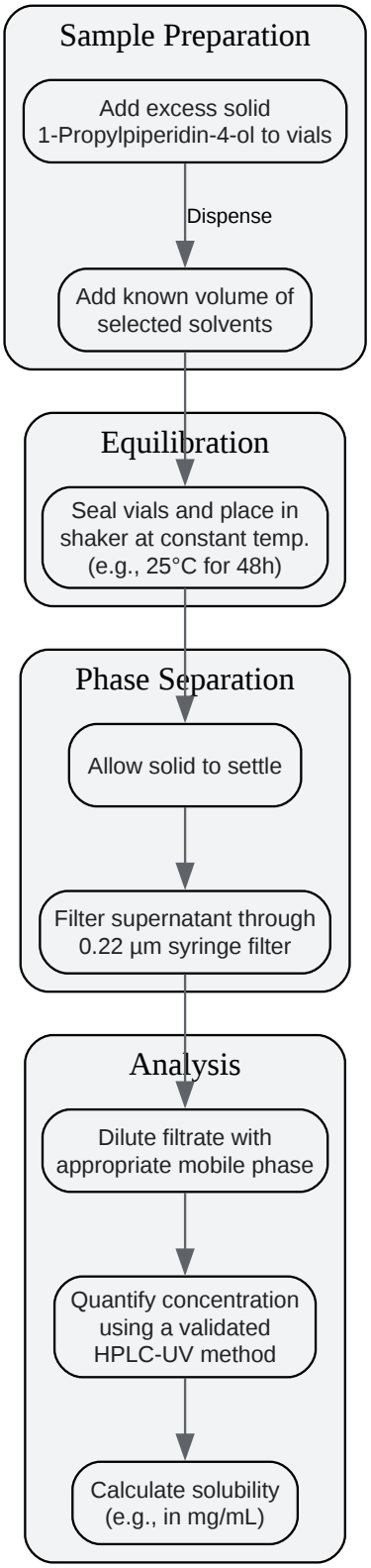

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Caption: Workflow for Equilibrium Solubility Determination.

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Protocol 1: Equilibrium Solubility Measurement

- Preparation: Add an excess amount of solid **1-Propylpiperidin-4-ol** to several 2 mL glass vials. The presence of visible, undissolved solid at the end of the experiment is essential for confirming that equilibrium was reached in a saturated solution.
- Solvent Addition: Add 1.0 mL of each test solvent to the respective vials. A recommended starting set of solvents includes:
  - Purified Water (pH ~7)
  - pH 2.0 Buffer (0.05 M HCl)
  - pH 7.4 Buffer (0.05 M Phosphate)
  - pH 10.0 Buffer (0.05 M Carbonate)
  - Methanol
  - Ethanol
  - Acetonitrile (ACN)
  - Tetrahydrofuran (THF)
- Equilibration: Seal the vials tightly and place them in an orbital shaker set to a constant temperature (e.g., 25 °C) and agitation speed (e.g., 200 rpm) for 48 hours.
- Phase Separation: After equilibration, remove the vials and allow them to stand undisturbed for 30 minutes to permit the excess solid to settle.
- Sampling: Carefully withdraw an aliquot of the supernatant and immediately filter it through a 0.22 µm syringe filter (e.g., PVDF or PTFE, chosen after a filter compatibility study) to remove all undissolved particles.
- Analysis: Accurately dilute the filtrate with a suitable solvent (typically the mobile phase of the analytical method). Quantify the concentration of **1-Propylpiperidin-4-ol** using a pre-validated HPLC-UV method against a standard curve.

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- Calculation: The determined concentration is the equilibrium solubility of the compound in that solvent at the specified temperature. Each experiment should be performed in triplicate.

Anticipated Solubility Profile (Hypothetical Data)

Solvent System	Predicted Solubility Category	Rationale
pH 2.0 Buffer	Very Soluble (>100 mg/mL)	The tertiary amine is fully protonated, forming a highly water-soluble salt.
Purified Water	Soluble (10-50 mg/mL)	The molecule can form hydrogen bonds via its hydroxyl group.
pH 7.4 Buffer	Soluble (10-50 mg/mL)	A significant portion of the molecule remains protonated at this pH.
pH 10.0 Buffer	Slightly Soluble (1-10 mg/mL)	Approaching the pKa, a larger fraction exists as the less soluble free base.
Methanol / Ethanol	Freely Soluble (>100 mg/mL)	Polar protic solvents capable of hydrogen bonding with the hydroxyl group.
Acetonitrile / THF	Soluble (10-50 mg/mL)	Polar aprotic solvents; solubility is driven by dipole-dipole interactions.

Part 2: Stability Profile and Forced Degradation

Understanding a molecule's stability is paramount for determining its shelf-life, storage conditions, and potential degradation products that could pose safety risks. Forced degradation (or stress testing) is an essential exercise to intentionally degrade the molecule under more aggressive conditions than it would typically encounter.[4] This process is crucial for developing stability-indicating analytical methods and identifying the most likely degradation pathways.[5]

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Causality in Stress Condition Selection

The choice of stress conditions is not arbitrary; it is based on the functional groups present in **1-Propylpiperidin-4-ol**.

- Acid/Base Hydrolysis: While the core structure lacks readily hydrolyzable groups like esters or amides, extreme pH can catalyze other reactions or reveal instabilities.[6]
- Oxidation: The tertiary amine is a primary target for oxidation, potentially forming an N-oxide.[5] The secondary alcohol could also be oxidized to a ketone, though this typically requires stronger conditions.
- Thermal Stress: Elevated temperatures accelerate degradation reactions, providing insight into long-term stability at room or refrigerated temperatures.[7]
- Photostability: Exposure to light, particularly UV radiation, can provide the energy to initiate free-radical degradation pathways.[8] This is a mandatory test outlined in regulatory guidelines like ICH Q1B.[9]

Experimental Workflow: Forced Degradation Study

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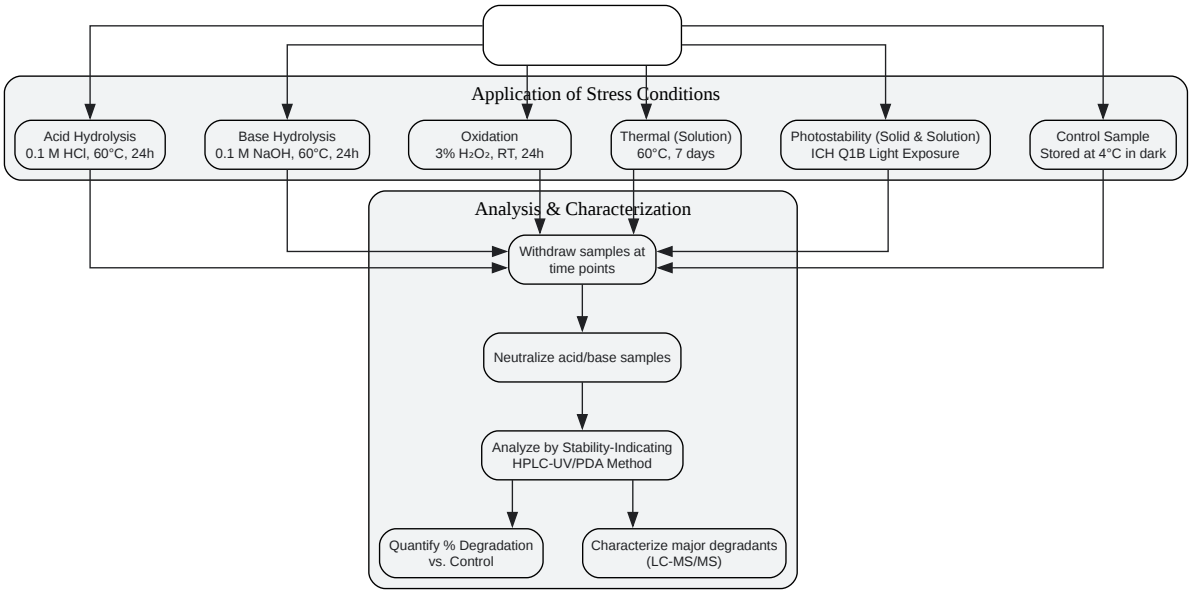

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Caption: Workflow for a Forced Degradation Study.

Protocol 2: Forced Degradation Study

- Stock Solution: Prepare a 1 mg/mL stock solution of **1-Propylpiperidin-4-ol** in a 50:50 acetonitrile:water mixture.

- Stress Conditions:

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- Acid Hydrolysis: Mix 1 mL of stock solution with 1 mL of 0.2 M HCl to achieve a final concentration of 0.5 mg/mL in 0.1 M HCl. Incubate at 60 °C.
- Base Hydrolysis: Mix 1 mL of stock solution with 1 mL of 0.2 M NaOH to achieve a final concentration of 0.5 mg/mL in 0.1 M NaOH. Incubate at 60 °C.
- Oxidative Degradation: Mix 1 mL of stock solution with 1 mL of 6% H_2O_2 to achieve a final concentration of 0.5 mg/mL in 3% H_2O_2. Keep at room temperature, protected from light.
- Thermal Degradation: Incubate a vial of the stock solution at 60 °C. Also, place a sample of the solid compound in a 60 °C oven.
- Photostability: Expose a solid sample and a solution sample to a calibrated light source delivering an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter, as per ICH Q1B guidelines.[9] A dark control sample must be stored under the same temperature conditions.

- Time Points: Withdraw samples at appropriate time points (e.g., 0, 4, 8, 24 hours for hydrolytic/oxidative stress; 1, 3, 7 days for thermal stress).
- Sample Preparation for Analysis:
  - Cool samples to room temperature.
  - Neutralize the acid and base hydrolysis samples with an equimolar amount of NaOH or HCl, respectively.
  - Dilute all samples to a suitable concentration (e.g., 0.1 mg/mL) with the mobile phase.
- Analysis: Analyze all stressed samples, along with a non-stressed control sample, using a stability-indicating HPLC method. A photodiode array (PDA) detector is crucial for assessing peak purity and detecting the emergence of new peaks.

Development of a Stability-Indicating HPLC Method

A stability-indicating method is one that can accurately quantify the active ingredient without interference from any degradation products, excipients, or impurities.

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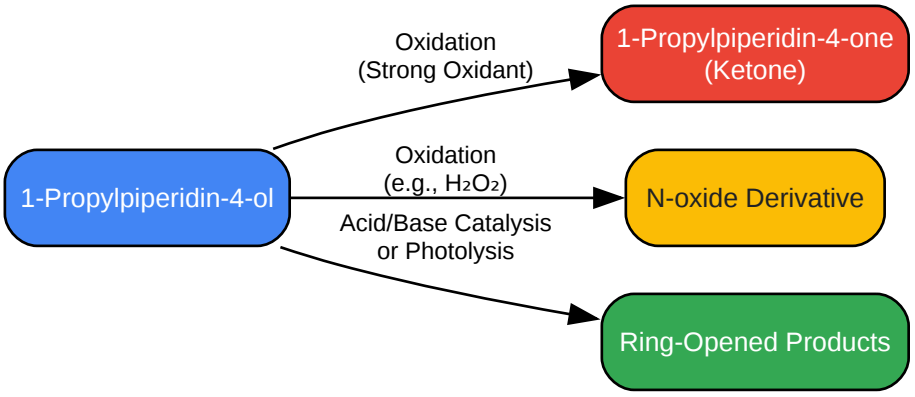
- Column: C18 column (e.g., 4.6 x 150 mm, 3.5 µm) is a good starting point.
- Mobile Phase: A gradient elution is typically required to separate the polar parent compound from potentially less polar or more polar degradants.
  - Mobile Phase A: 0.1% Formic Acid in Water
  - Mobile Phase B: Acetonitrile
- Gradient: Start with a low percentage of B (e.g., 5%) and ramp up to a high percentage (e.g., 95%) over 15-20 minutes.
- Detection: UV detection at a wavelength of maximum absorbance (e.g., ~210 nm, as the molecule lacks a strong chromophore) or Mass Spectrometry (MS).
- Validation: The method is validated by demonstrating specificity, where the parent peak is resolved from all degradation peaks in the forced degradation samples.

Potential Degradation Pathways

Based on the chemistry of tertiary amines and secondary alcohols, the following degradation pathways are plausible. The primary mechanism of degradation for similar nitrogen heterocyclic compounds often involves cleavage of the C-N bond or oxidation.[5][10]



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Caption: Hypothetical Degradation Pathways for **1-Propylpiperidin-4-ol**.

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Summary of Stability (Hypothetical Data)

Stress Condition	Observation	% Degradation (Parent)	Major Degradants
0.1 M HCl, 60°C, 24h	Stable	< 2%	None detected
0.1 M NaOH, 60°C, 24h	Stable	< 2%	None detected
3% H_2O_2, RT, 24h	Significant degradation	~15%	N-oxide identified by LC-MS
Thermal (Solution), 60°C, 7d	Minor degradation	~5%	Minor unknown peaks
Photostability (ICH Q1B)	Moderate degradation	~8%	Several minor unknown peaks

Conclusion and Recommendations

This technical guide outlines a comprehensive strategy for the characterization of **1-Propylpiperidin-4-ol**'s solubility and stability. The molecule is predicted to have favorable solubility in acidic aqueous media and polar organic solvents, with solubility decreasing as the pH approaches its pKa.

The primary stability liability appears to be oxidative degradation at the tertiary amine, leading to the formation of an N-oxide. It also shows some sensitivity to light. Based on these findings, the following recommendations are prudent for researchers and drug development professionals:

- Storage: The solid material and solutions should be stored in well-sealed, light-resistant containers, protected from oxidizing agents. For long-term storage, refrigeration (2-8 °C) is recommended.
- Formulation: For liquid formulations, the pH should be controlled in the acidic to neutral range (pH 4-7) to ensure maximum solubility and stability. The inclusion of an antioxidant may be warranted if oxidative degradation is confirmed to be a significant pathway under formulation conditions.

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- Analytical: A validated, gradient reverse-phase HPLC method is essential for quality control and stability studies to ensure accurate quantification and detection of potential degradants.

By employing the robust protocols and understanding the scientific rationale presented in this guide, researchers can confidently characterize **1-Propylpiperidin-4-ol**, paving the way for its successful application in further research and development.

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